

An In-depth Technical Guide to the Safe Handling of p-Nitrobenzyl Mesylate

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Compound of Interest

Compound Name: *p*-nitrobenzyl mesylate

Cat. No.: B163017

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling precautions for **p-nitrobenzyl mesylate** (PNBM), an alkylating reagent commonly used in kinase substrate identification.

Chemical and Physical Properties

p-Nitrobenzyl mesylate is a synthetic solid. While some physical properties are not extensively documented in publicly available safety data sheets, its key identifiers and known characteristics are summarized below.

Property	Value	Reference
CAS Number	39628-94-9	[1]
Molecular Formula	C ₈ H ₉ NO ₅ S	[2]
Molecular Weight	231.23 Da	
Appearance	Solid	[2]
Purity	>98% (HPLC)	
Solubility	Soluble in DMSO to 100 mM	[2][3]
Synonyms	4-nitro-benzenemethanol, 1-methanesulfonate; 4-Nitrobenzyl mesylate; para-Nitrobenzyl mesylate; PNBM	[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

There is some conflicting information in available Safety Data Sheets (SDS). While one source indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS)[1], another more comprehensive SDS for the same CAS number lists significant health hazards. Therefore, a conservative approach to safety is strongly advised.

Hazard Statement	GHS Classification	Recommended Personal Protective Equipment (PPE)
Harmful if swallowed	Acute toxicity, Oral (Category 4)	Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood.[4] Ensure eyewash stations and safety showers are readily accessible.[4] Eye/Face Protection: Wear chemical safety goggles or a face shield.[4] Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves.[5] Due to a lack of specific glove material recommendations, consult with your institution's safety officer. Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA approved respirator with a particulate filter.[4]
Causes skin irritation	Skin Corrosion/Irritation (Category 2)	
Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)	
Suspected of causing genetic defects	Germ cell mutagenicity (Category 2)	
Suspected of causing cancer	Carcinogenicity (Category 2)	
Suspected of damaging fertility or the unborn child	Reproductive toxicity (Category 2)	

Note: Hazard classifications are based on the more comprehensive SDS available to ensure the highest level of safety.

Handling, Storage, and Stability

Proper storage and handling are critical to maintaining the stability of **p-nitrobenzyl mesylate** and ensuring user safety.

Condition	Recommendation	Reference
General Handling	Wash hands thoroughly after handling. Avoid contact with eyes, skin, and clothing.[4] Avoid creating dust.[4] Do not eat, drink, or smoke in the laboratory.	
Storage of Solid	Store at -20°C in a dry, cool, and well-ventilated place.[6] Keep container tightly closed under desiccating conditions.	
Storage of Solutions	Prepare solutions on the same day if possible.[3] For short-term storage, aliquots in DMSO can be stored at -20°C for up to one month.[3][6][7] For longer-term storage, store at -80°C for up to one year.[6] Avoid repeated freeze-thaw cycles.[6]	
Stability	Stable under normal storage conditions.	[5]
Incompatible Materials	Acids, strong oxidizing agents, acid anhydrides, and acid chlorides.	[4]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution

This protocol describes the preparation of a stock solution of **p-nitrobenzyl mesylate** in DMSO, a common procedure for its use as an alkylating reagent.

Materials:

- **p-Nitrobenzyl mesylate** (solid)
- Anhydrous or fresh DMSO[6]
- Vortex mixer
- Appropriate vials for storage

Methodology:

- Equilibrate the **p-nitrobenzyl mesylate** container to room temperature before opening to prevent moisture condensation.
- In a chemical fume hood, weigh out the required amount of **p-nitrobenzyl mesylate**. To prepare a 50 mM solution, this is approximately 12 mg/mL.[3]
- Add the appropriate volume of DMSO to the solid.
- Vortex the mixture until the solid is completely dissolved.[3]
- If not for immediate use, aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or -80°C for longer periods.[6][7]
- Before use, equilibrate the solution to room temperature and ensure no precipitate is present.[3]

Protocol 2: Emergency Spill Response

This protocol outlines the steps to be taken in the event of a small spill of solid **p-nitrobenzyl mesylate** in a laboratory setting.

Materials:

- Spill containment kit (absorbent pads, inert absorbent material like sand or vermiculite)
- Sealable waste disposal bags or containers
- Appropriate PPE (gloves, lab coat, safety goggles, respirator if necessary)

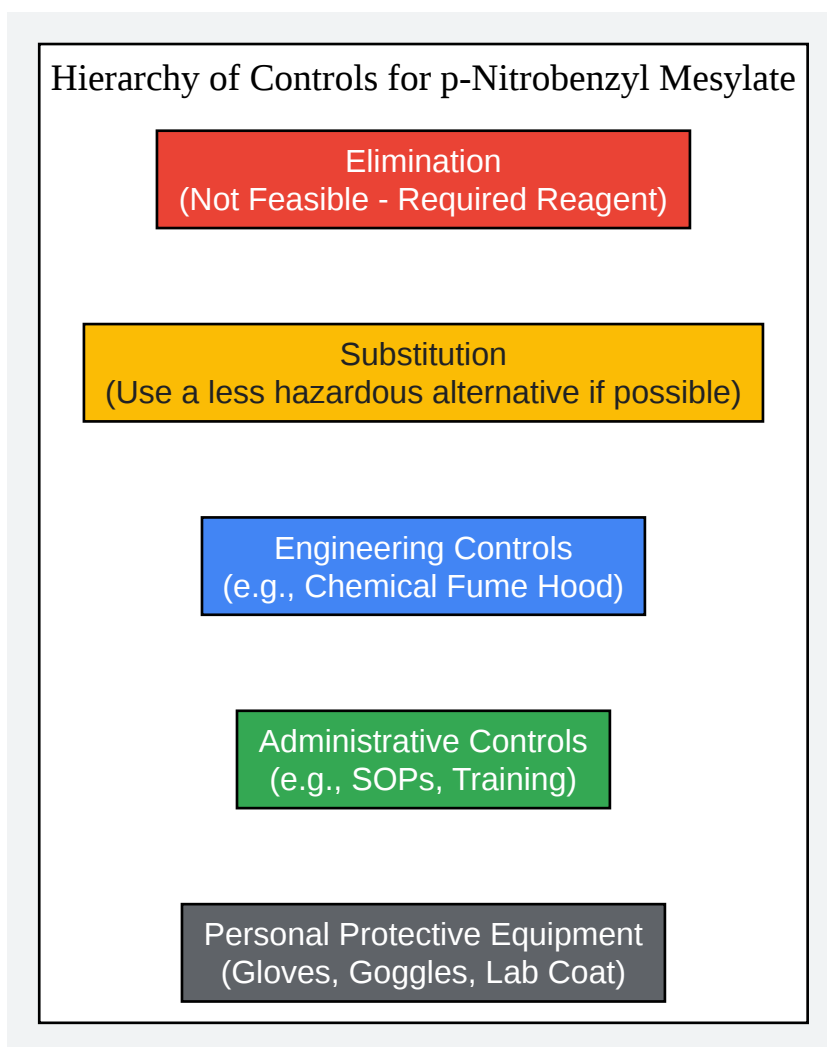
Methodology:

- Evacuate and Alert: Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the lab and contact your institution's safety officer.
- Don PPE: Before addressing the spill, don the appropriate personal protective equipment.
- Containment: Prevent the spread of the solid. Avoid raising dust.
- Cleanup: Carefully sweep up the solid material and place it into a suitable, labeled, and sealed container for disposal.^[4] Do not use water.
- Decontamination: Clean the spill area with a suitable solvent (consult your institution's safety guidelines) and then wash with soap and water.
- Disposal: Dispose of the waste material according to institutional and local regulations.

Visualizations

Hierarchy of Controls for Safe Handling

The following diagram illustrates the hierarchy of controls, from most to least effective, for minimizing exposure to **p-nitrobenzyl mesylate**.

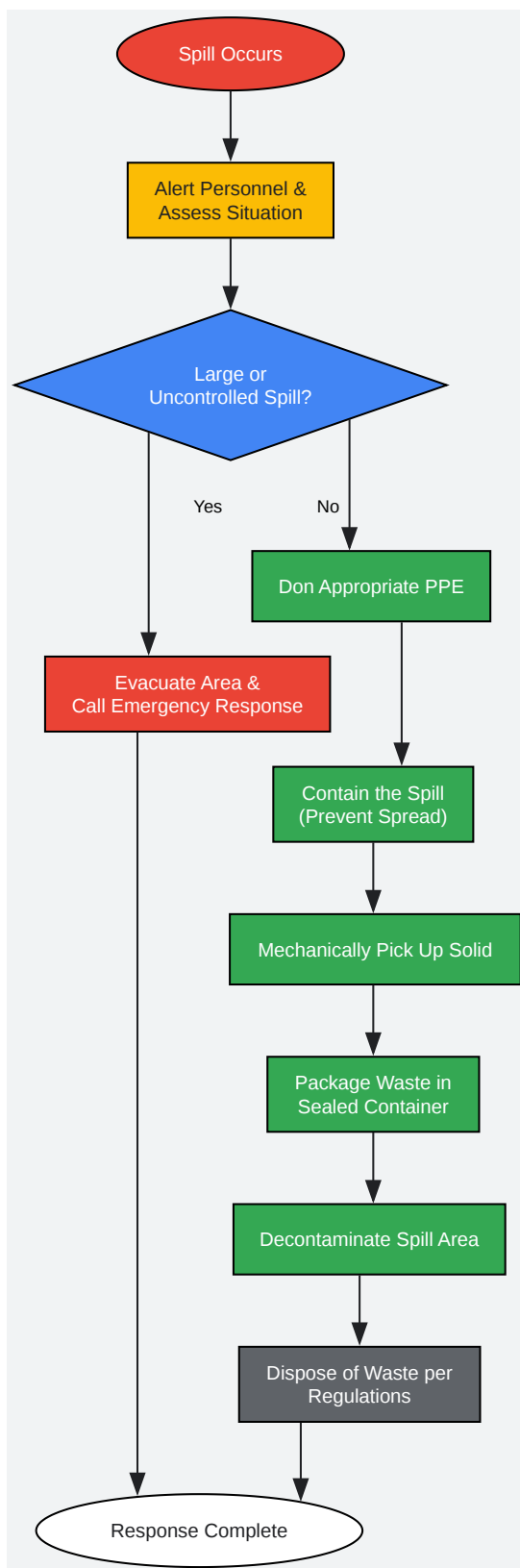


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Caption: Hierarchy of controls for minimizing exposure.

Workflow for p-Nitrobenzyl Mesylate Spill Response

This diagram outlines the logical steps to follow when responding to a spill of **p-nitrobenzyl mesylate**.



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Caption: Logical workflow for responding to a spill.

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